

Unveiling Trichloroepoxyethane: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Trichloroepoxyethane

Cat. No.: B106621

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Abstract

Trichloroepoxyethane, a significant metabolite of the industrial solvent trichloroethylene, is a molecule of considerable interest within the scientific community. This technical guide provides a detailed examination of its chemical identity, structural characteristics, and nomenclature. A thorough understanding of this compound is crucial for researchers in toxicology, pharmacology, and drug development due to its role in the metabolic pathways of a widely used industrial chemical. This document serves as a foundational resource, consolidating key data and presenting it in an accessible format for technical professionals.

Chemical Identity and Nomenclature

Trichloroepoxyethane is a chlorinated epoxide with the chemical formula C_2HCl_3O .^[1]^[2]

While commonly referred to as **trichloroepoxyethane** or trichloroethylene oxide, its systematic International Union of Pure and Applied Chemistry (IUPAC) name is 2,2,3-trichlorooxirane.^[2] The compound is a racemic mixture.^[1]

Below is a table summarizing the key identifiers for **trichloroepoxyethane**:

Identifier	Value
IUPAC Name	2,2,3-trichlorooxirane[2]
Synonyms	Trichloroethylene oxide, 1,1,2-Trichloroepoxyethane, TCE epoxide[1][2]
Molecular Formula	C ₂ HCl ₃ O[1][2]
Molecular Weight	147.39 g/mol [1]
CAS Number	16967-79-6[2]
InChI	InChI=1S/C2HCl3O/c3-1-2(4,5)6-1/h1H[2]
InChIKey	CMMXCVYESRODNH-UHFFFAOYSA-N[2]
SMILES	C1(C(O1)(Cl)Cl)Cl[2]

Chemical Structure

The structure of **trichloroepoxyethane** consists of a three-membered oxirane (epoxide) ring. Two chlorine atoms are attached to one carbon atom of the ring, and one chlorine atom is attached to the other carbon atom, which also bears a hydrogen atom.

Caption: 2D chemical structure of 2,2,3-trichlorooxirane.

Metabolic Pathway of Trichloroethylene

Trichloroepoxyethane is a key intermediate in the metabolism of trichloroethylene (TCE). TCE is oxidized in the body to form **trichloroepoxyethane**, which is a reactive epoxide. This epoxide can then undergo further metabolic transformations. Understanding this pathway is critical for assessing the toxicological profile of trichloroethylene.



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Caption: Metabolic activation of trichloroethylene to **trichloroepoxyethane**.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. 2,2,3-Trichlorooxirane | C₂HCl₃O | CID 28167 - PubChem [pubchem.ncbi.nlm.nih.gov]
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